Using 4-(5-ethynyl-2-pyridyl)morpholine to study protein-protein interactions

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Compound of Interest

Compound Name:	*4-(5-Ethynyl-2-pyridyl)morpholine*
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An In-Depth Technical Guide to Studying Protein-Protein Interactions Using Probes Derived from **4-(5-ethynyl-2-pyridyl)morpholine**

Abstract

The study of protein-protein interactions (PPIs) is fundamental to understanding cellular processes and is a cornerstone of modern drug discovery.[1][2][3] However, identifying and characterizing these interactions, particularly transient or weak ones, within their native cellular environment remains a significant challenge.[3][4] Chemical proteomics, utilizing meticulously designed molecular probes, offers a powerful solution to covalently capture and identify protein complexes in live cells.[5][6] This guide details the application of probes built from the **4-(5-ethynyl-2-pyridyl)morpholine** scaffold, a versatile chemical entity that combines a privileged medicinal chemistry motif with a bioorthogonal handle for robust, multi-stage proteomic analysis. We will explore the chemical principles behind the scaffold's design, provide a comprehensive workflow for its use in photoaffinity labeling experiments, and present detailed protocols for researchers in chemical biology and drug development.

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Part 1: The Chemistry and Rationale of the Probe Scaffold

The efficacy of a chemical probe is dictated by its molecular architecture. The **4-(5-ethynyl-2-pyridyl)morpholine** scaffold is a strategic convergence of functional components, each chosen for specific properties that are advantageous in a biological context.

The Privileged Core: The Pyridyl-Morpholine Moiety

The morpholine ring is a staple in medicinal chemistry, frequently incorporated into drug candidates to improve their pharmacokinetic profiles.[7][8] Its non-aromatic, saturated structure provides a flexible, three-dimensional conformation while the oxygen atom can act as a hydrogen bond acceptor.[9][10] The weak basicity of the morpholine nitrogen contributes to a well-balanced lipophilic-hydrophilic profile, which can enhance aqueous solubility and cell permeability—critical attributes for any probe intended for live-cell applications.[7][9][10]

Coupled with a pyridine ring, another ubiquitous heterocycle in pharmaceuticals, the scaffold's potential as a pharmacophore is amplified.[11][12] The pyridine moiety can engage in various non-covalent interactions with a target protein, including hydrogen bonding and π-stacking, serving as an anchor to guide the probe to a specific binding site. The combination of these two rings creates a "privileged structure" that can be tailored to bind a wide range of protein targets.[8]

The Bioorthogonal Handle: The Ethynyl Group

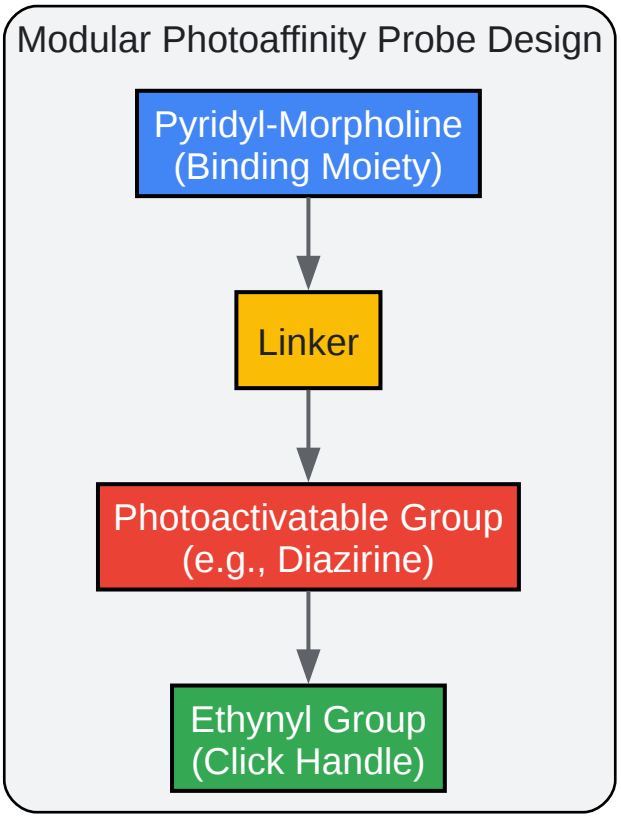
The terminal ethynyl (alkyne) group is the probe's chemical linchpin, enabling its detection and enrichment from the complex cellular proteome.[5] It is a bioorthogonal functional group, meaning it is chemically inert to the vast array of functional groups present in biological systems, ensuring that it reacts only with its specific, exogenously supplied partner.[13][14]

This high degree of specificity is exploited through "click chemistry," most notably the Copper(I)-catalyzed Azide-Alkyne Cycloaddition (CuAAC).[15] This reaction forms a stable triazole linkage between the alkyne-bearing probe and a complementary azide-containing reporter tag (e.g., biotin for enrichment or a fluorophore for imaging) with exceptional efficiency and under mild, aqueous conditions.[15][16][17]

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General Principles of Probe Design

The **4-(5-ethynyl-2-pyridyl)morpholine** scaffold serves as the foundation for a more complex, fully functionalized probe. For studying PPIs, a common and powerful strategy is Photoaffinity Labeling (PAL).[18][19][20] In a PAL probe, the scaffold is connected, often via a linker, to a photoactivatable moiety such as a diazirine. Diazirines are small, sterically unobtrusive, and upon irradiation with UV light, they generate highly reactive carbenes that non-selectively form covalent bonds with proximal amino acid residues.[18][19][21] This light-activated covalent cross-linking "freezes" the non-covalent interaction between the probe and its target protein, permanently capturing the binding event.[19]



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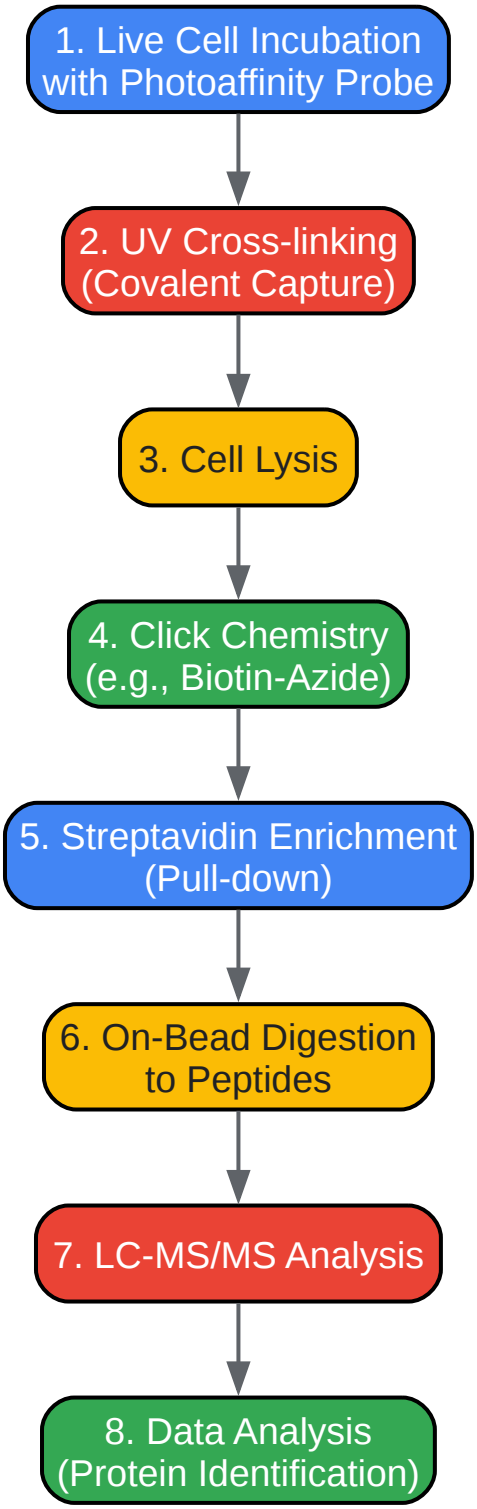
A modular design for a photoaffinity probe based on the **4-(5-ethynyl-2-pyridyl)morpholine** scaffold.

Part 2: Application Workflow for PPI Identification

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Utilizing a probe derived from **4-(5-ethynyl-2-pyridyl)morpholine** to map PPIs involves a multi-stage workflow that begins in live cells and culminates in bioinformatic analysis. The causality behind this workflow is to first covalently capture the probe's direct protein target and its proximal interactors in a native context, and then use the ethynyl handle for selective enrichment and subsequent identification by mass spectrometry.

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The experimental workflow for identifying protein-protein interactions using a photoaffinity probe.

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Part 3: Detailed Protocols

The following protocols provide a self-validating system through the inclusion of essential controls. For trustworthy results, every experiment should be run in parallel with controls, such as a "no UV" sample to identify non-covalently bound proteins and a "no probe" sample to identify proteins that bind non-specifically to the enrichment beads.

Protocol 1: Live Cell Photoaffinity Labeling (PAL)

- Cell Culture: Plate cells of interest (e.g., HEK293T) in 10 cm dishes and grow to 80-90% confluency.
- Probe Incubation: Replace the culture medium with serum-free medium. Add the photoaffinity probe to the desired final concentration (typically 1-10 µM). Incubate for 1-4 hours at 37°C.
- UV Cross-linking:
  - Wash the cells twice with ice-cold PBS to remove the excess probe.
  - Place the dishes on an ice-cold surface and irradiate with UV light (typically 365 nm) for 15-30 minutes. The optimal time and distance from the UV source should be empirically determined.
  - Control: A parallel "no UV" plate should be handled identically but kept in the dark.
- Cell Harvesting: Scrape the cells into ice-cold PBS, centrifuge at 500 x g for 5 minutes at 4°C, and discard the supernatant. The cell pellet can be stored at -80°C or used immediately for lysis.

Protocol 2: Click Chemistry for Biotin Tagging

- Cell Lysis: Resuspend the cell pellet in lysis buffer (e.g., RIPA buffer with protease inhibitors). Sonicate briefly to ensure complete lysis and shear DNA. Clarify the lysate by centrifugation at 14,000 x g for 15 minutes at 4°C.
- Protein Quantification: Determine the protein concentration of the supernatant using a standard method (e.g., BCA assay).

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- Prepare Click Reagents: Prepare fresh stock solutions.
  - Biotin-Azide: 10 mM in DMSO
  - Tris(2-carboxyethyl)phosphine (TCEP): 50 mM in water
  - Tris[(1-benzyl-1H-1,2,3-triazol-4-yl)methyl]amine (TBTA): 10 mM in DMSO
  - Copper(II) Sulfate ($CuSO_4$): 50 mM in water
- Click Reaction: In a microcentrifuge tube, combine the following in order:
  - 1 mg of protein lysate
  - Biotin-Azide (final concentration: 100 µM)
  - TCEP (final concentration: 1 mM)
  - TBTA (final concentration: 100 µM)
  - Vortex briefly.
  - Add $CuSO_4$ (final concentration: 1 mM).
- Incubation: Incubate the reaction at room temperature for 1-2 hours with gentle rotation.

Protocol 3: Enrichment of Labeled Proteins

- Prepare Beads: Take an appropriate volume of high-capacity streptavidin agarose beads and wash them three times with lysis buffer.
- Affinity Capture: Add the click-reacted lysate to the washed beads. Incubate overnight at 4°C with end-over-end rotation.
- Washing:
  - Centrifuge the beads at 500 x g for 2 minutes and discard the supernatant.

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- Wash the beads sequentially with increasingly stringent buffers to remove non-specific binders. A typical wash series is:
  - 2x with 1% SDS in PBS
  - 2x with 8 M urea in 100 mM Tris-HCl, pH 8.0
  - 2x with PBS

- Final Preparation: After the final wash, the beads with the bound protein complexes are ready for on-bead digestion.

Protocol 4: Sample Preparation for Mass Spectrometry

- Reduction and Alkylation:
  - Resuspend the beads in 100 µL of 8 M urea in 100 mM Tris-HCl, pH 8.0.
  - Add DTT to a final concentration of 10 mM and incubate at 37°C for 30 minutes.
  - Cool to room temperature and add iodoacetamide to a final concentration of 25 mM. Incubate in the dark for 30 minutes.
- On-Bead Digestion:
  - Dilute the urea to <1 M by adding 100 mM Tris-HCl, pH 8.0.
  - Add sequencing-grade trypsin (e.g., 1 µg).
  - Incubate overnight at 37°C with shaking.
- Peptide Elution:
  - Centrifuge the beads and collect the supernatant containing the peptides.
  - Perform a second elution with 50% acetonitrile/0.1% formic acid.
  - Combine the supernatants.

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- Cleanup: Desalt the peptides using a C18 StageTip or similar method. Lyophilize the purified peptides and store at -80°C until LC-MS/MS analysis.

Part 4: Data Analysis and Interpretation

A successful chemical proteomics experiment is defined by the quality of its data analysis. The primary goal is to identify proteins that are significantly enriched in the experimental sample compared to the negative controls.

Protein ID	Gene Name	Spectral Counts (Probe + UV)	Spectral Counts (Probe, No UV)	Spectral Counts (No Probe + UV)	Fold Change (vs. Controls)	Biological Function
P04637	TP53	152	5	2	30.4	Tumor Suppressor
Q06609	MDM2	89	3	1	22.3	E3 Ubiquitin Ligase
P62258	YWHAZ	45	18	4	2.5	Signal Transduction
P60709	ACTB	210	205	198	1.0	Cytoskeleton (Non-specific)

Table 1: Hypothetical quantitative data from a PAL experiment targeting the p53-MDM2 interaction. High fold-change values for TP53 and MDM2 in the experimental condition suggest they are specific interactors of the probe. YWHAZ shows moderate enrichment, warranting further investigation. ACTB (Actin) shows high counts across all conditions, indicating it is a common non-specific binder.

Key Considerations for Interpretation:

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- Specificity: True interactors should show high spectral counts (or intensity) in the "+ Probe + UV" sample and low-to-zero counts in the "No UV" and "No Probe" controls.
- Stoichiometry: The relative abundance of co-precipitated proteins can provide clues about the structure of the protein complex.
- Validation: High-confidence hits from the mass spectrometry data should be validated using orthogonal methods, such as co-immunoprecipitation or Western blotting.

Conclusion

The **4-(5-ethynyl-2-pyridyl)morpholine** scaffold represents a powerful and versatile starting point for the development of sophisticated chemical probes. By combining a privileged medicinal chemistry core with a bioorthogonal handle, these probes enable the covalent capture and unambiguous identification of protein-protein interactions within their native cellular environment. The photoaffinity labeling workflow detailed here provides a robust framework for researchers to dissect complex biological networks, validate novel drug targets, and accelerate the discovery of new therapeutics.

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